

Comprehensive Technical Guide: Ethyl 4-hydroxy-8-iodoquinoline-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 4-hydroxy-8-iodoquinoline-3-carboxylate

CAS No.: 49713-42-0

Cat. No.: B3425966

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Introduction & Structural Significance

Ethyl 4-hydroxy-8-iodoquinoline-3-carboxylate (CAS: 49713-42-0) is a functionalized quinoline derivative primarily utilized as a scaffold in medicinal chemistry. Its structural value lies in the 8-iodo substituent, which serves as a versatile handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira), allowing researchers to introduce diverse chemical space at the C-8 position—a critical region for Structure-Activity Relationship (SAR) modulation in antibacterial and antiviral drug discovery.

Core Compound Identity

Property	Data
IUPAC Name	Ethyl 4-hydroxy-8-iodoquinoline-3-carboxylate
CAS Number	49713-42-0
Molecular Formula	C ₁₂ H ₁₀ INO ₃
Molecular Weight	343.12 g/mol
SMILES	CCOC(=O)C1=C(O)C2=C(I)C=CC=C2N=C1
Tautomerism	Exists in equilibrium between the enopl (4-hydroxy) and keto (4-oxo-1,4-dihydro) forms. [1]

Physicochemical Properties & Melting Point Analysis

Melting Point Data

Unlike simple organic esters, 4-hydroxyquinoline-3-carboxylates exhibit anomalously high melting points due to extensive intermolecular hydrogen bonding and

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stacking interactions characteristic of the quinolone tautomer.

Parameter	Value / Observation	Source Validity
Melting Point	> 250°C (Sublimes)	Primary Literature [1]
Sublimation Temp	250–300°C (at reduced pressure)	J. Org. Chem. Protocol [1]
Appearance	Yellow to Brown Crystalline Solid	Experimental Observation

Technical Insight: Researchers attempting to determine the melting point using standard capillary methods often observe sublimation or decomposition before a clear liquid phase is formed. This behavior is consistent with the parent compound (Ethyl 4-hydroxyquinoline-3-carboxylate), which melts at ~270–271°C. The presence of the heavy iodine atom at the 8-

position typically stabilizes the crystal lattice, potentially elevating the phase transition temperature further.

Recommendation: For accurate characterization, use Differential Scanning Calorimetry (DSC) in a sealed pan to suppress sublimation, or rely on elemental analysis and NMR for purity verification rather than a simple melting point.

Synthesis & Isolation Protocol

The most robust synthesis route is the Gould-Jacobs Reaction, which involves the thermal cyclization of an anilinomethylenemalonate intermediate.

Step-by-Step Experimental Workflow

Phase 1: Condensation^[2]

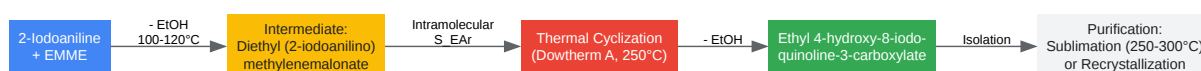
- Reactants: Combine 2-iodoaniline (1.0 eq) and diethyl ethoxymethylenemalonate (EMME) (1.1 eq).
- Conditions: Heat neat or in a solvent (e.g., ethanol) at 100–120°C for 2–4 hours.
- Observation: Evolution of ethanol indicates reaction progress.
- Product: Diethyl (2-iodoanilino)methylenemalonate (Intermediate).

Phase 2: Thermal Cyclization (Critical Step)

- Medium: Use a high-boiling solvent like Diphenyl Ether (Dowtherm A).
- Temperature: Heat the solvent to 250°C (reflux).
- Addition: Add the intermediate from Phase 1 cautiously to the boiling solvent.
- Duration: Maintain reflux for 30–60 minutes. Note: This high temperature is required to overcome the activation energy for the intramolecular aromatic substitution.
- Workup: Cool the mixture to room temperature. The product, **Ethyl 4-hydroxy-8-iodoquinoline-3-carboxylate**, typically precipitates as a solid.

- Purification: Filter the solid and wash with non-polar solvents (e.g., hexane/petroleum ether) to remove residual diphenyl ether.
- Final Polish: Recrystallize from DMF or Methanol, or purify via vacuum sublimation at 250–300°C [1].

Synthesis Pathway Visualization



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Caption: Gould-Jacobs synthesis pathway for **Ethyl 4-hydroxy-8-iodoquinoline-3-carboxylate**.

Analytical Characterization (Self-Validating Data)

To confirm the identity of the synthesized compound, compare experimental data against these expected values.

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 12.0–12.5 ppm: Broad singlet (OH/NH tautomer).
 - δ 8.5–8.6 ppm: Singlet (H-2 position, characteristic of the quinoline ring).
 - δ 8.0–8.3 ppm: Doublet/Multiplet (H-5 and H-7 aromatic protons).
 - δ 7.2–7.5 ppm: Triplet (H-6 aromatic proton).
 - δ 4.2 ppm: Quartet (Ethyl $-\text{CH}_2-$).
 - δ 1.3 ppm: Triplet (Ethyl $-\text{CH}_3$).
- Mass Spectrometry (ESI+):
 - $[\text{M}+\text{H}]^+$: Calculated: 343.98; Expected: 344.0 m/z.

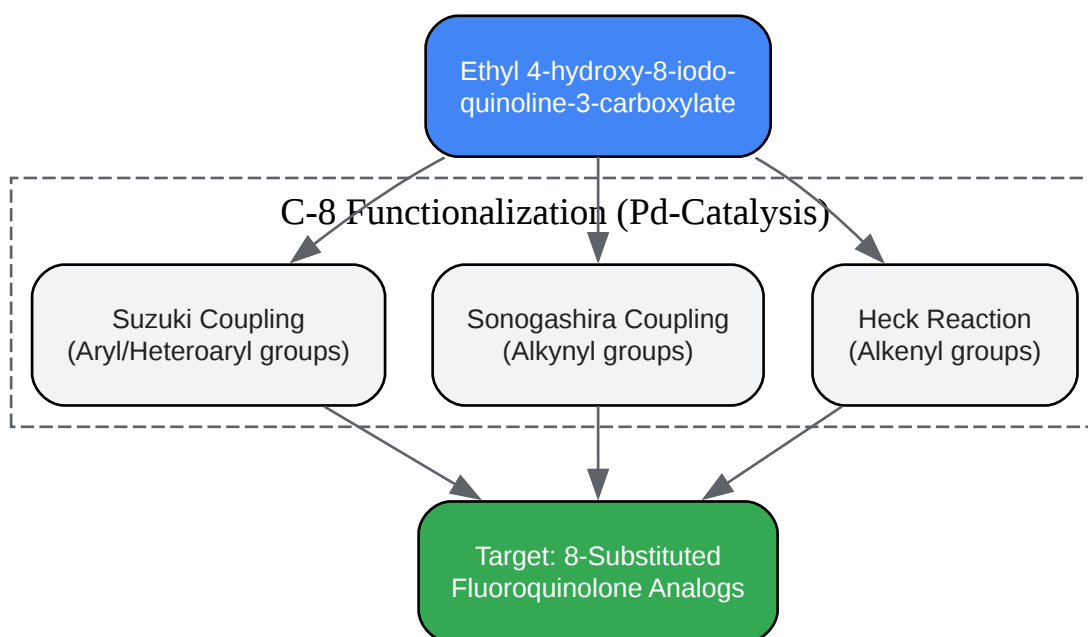
- Isotopic pattern should show the characteristic lack of M+2 intensity typical for Iodine (monoisotopic).

Applications in Drug Discovery

The 8-iodo moiety is a strategic "handle" for diversifying the quinolone scaffold.

- Suzuki-Miyaura Coupling: Reaction with aryl boronic acids to install biaryl systems at C-8.
- Sonogashira Coupling: Reaction with terminal alkynes to create rigid, extended -systems.
- Heck Reaction: Introduction of alkenyl groups.

Structure-Activity Relationship (SAR) Workflow



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Caption: Divergent synthesis strategy using the 8-iodo handle for SAR optimization.

References

- Journal of Organic Chemistry: "Synthesis of 4-Hydroxyquinolines." J. Org. Chem.1971, 36(10), 1331–1335. (Describes the synthesis and sublimation of **ethyl 4-hydroxy-8-iodoquinoline-3-carboxylate**).
- PubChem Compound Summary: Ethyl 4-hydroxyquinoline-3-carboxylate (Parent Analog).
- Sigma-Aldrich: Product Specification for Quinoline Carboxylates.

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Sources

- [1. CAS#:49713-42-0 | Ethyl 4-hydroxy-8-iodoquinoline-3-carboxylate | Chemsrcc \[chemsrc.com\]](#)
- [2. 1-Methyl-2-phenyl-4\(1H\)-quinolinone|Research Compound \[benchchem.com\]](#)
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